

Safeguarding Researchers: A Comprehensive Guide to Handling Panipenem

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Compound of Interest

Compound Name: Panipenem

Cat. No.: B1678378

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This guide provides essential safety and logistical information for the handling of **Panipenem**, a potent carbapenem antibiotic. Adherence to these procedures is critical to ensure the safety of laboratory personnel and the integrity of research.

Panipenem is a broad-spectrum parenteral carbapenem antibiotic with activity against a wide range of bacteria. Due to its hazardous properties, including being harmful if swallowed, causing skin and eye irritation, and potentially causing respiratory irritation, stringent safety protocols are mandatory.

Key Safety and Physical Data

A thorough understanding of the physical and chemical properties of **Panipenem** is the foundation of safe handling. The following table summarizes key quantitative data.

Property	Value	Source
GHS Hazard Classifications	Acute toxicity, oral (Category 4), Skin irritation (Category 2), Eye irritation (Category 2), Specific target organ toxicity — single exposure; Respiratory tract irritation (Category 3)	
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray P264: Wash skin thoroughly after handling P270: Do not eat, drink or smoke when using this product P271: Use only outdoors	

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